

phthalate regulatory limits different countries

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Compound Focus: Disodium phthalate

CAS No.: 15968-01-1

Cat. No.: S567372

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Phthalate Regulations by Region

The following tables summarize the concentration limits for phthalates in various products. Limits are typically expressed as a percentage by weight (% w/w) or, for food contact materials, as a Specific Migration Limit (SML) in milligrams per kilogram (mg/kg) of food.

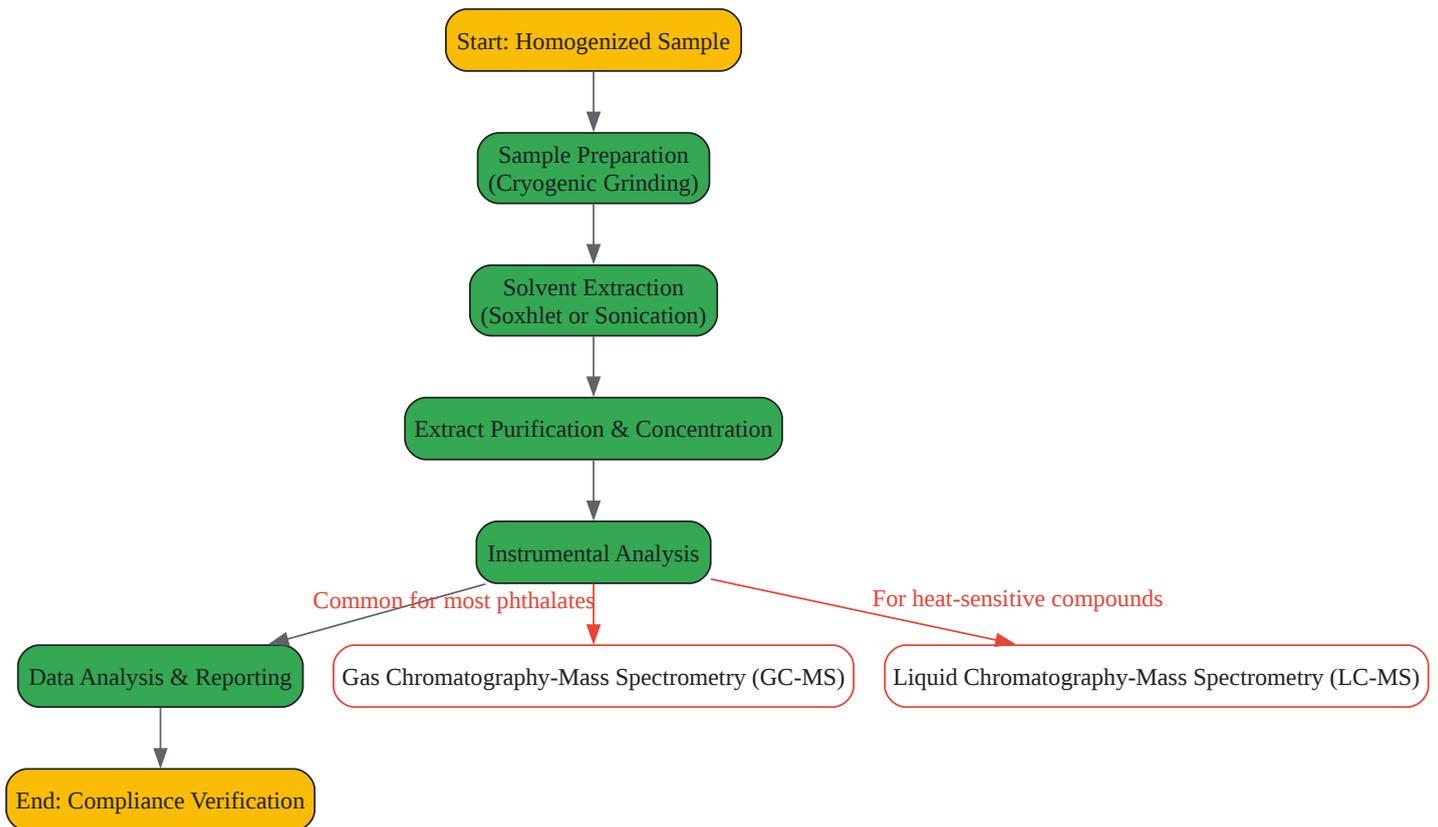
Product Category	Regulation / Directive	Restricted Phthalates	Limit
Consumer Products [1]	REACH Regulation (Annex XVII)	DEHP, DBP, BBP, DIBP	≤ 0.1% (each)
Toys & Childcare Articles [1]	REACH Regulation (Annex XVII)	DINP, DIDP, DNOP	≤ 0.1% (each)
Electrical & Electronic Equipment (EEE) [1]	RoHS Directive	DEHP, BBP, DBP, DIBP	≤ 0.1% (each)
Food Contact Materials (Plastic) [1]	Regulation (EU) 10/2011	DBP	SML: 0.3 mg/kg
		DEHP	SML: 1.5 mg/kg

Product Category	Regulation / Directive	Restricted Phthalates	Limit
		BBP	SML: 30 mg/kg
Cosmetics [1]	Cosmetics Products Regulation (Annex II)	DBP, DEHP, DIBP, and several others	Prohibited

Jurisdiction / Product Category	Regulation / Law	Restricted Phthalates	Limit
United States (Federal)			
Electrical & Electronic Equipment [2]	China RoHS (GB/T 26572-2011)	DEHP, BBP, DBP, DIBP	≤ 0.1% (each)

Analytical Testing Methodologies

Regulatory compliance is verified through standardized analytical methods. The general workflow for testing phthalate content in solid products involves sample preparation, extraction, and instrumental analysis.



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Detailed Experimental Protocols

Here are the standard operational procedures for key analysis steps based on international standards:

- **Sample Preparation**

- **Homogenization:** A representative sample is cryogenically ground with liquid nitrogen to achieve a particle size of less than 1 mm [3]. This increases the surface area for efficient extraction.
- **Weighing:** Accurately weigh **1.0 ± 0.0001 g** of the homogenized sample into a glass vial.
- **Solvent Extraction**
 - **Sonication Extraction:** Add a suitable internal standard to the sample. Add **10 mL of n-hexane or tetrahydrofuran (THF)** and sonicate in an ultrasonic bath for **60 minutes at 60°C** [3].
 - **Soxhlet Extraction:** For complex matrices, continuous extraction in a Soxhlet apparatus with an appropriate solvent for **6-8 hours** may be required.
 - **Post-extraction:** The extract is allowed to cool, then filtered through a **0.45 µm PTFE syringe filter** to remove particulate matter.
- **Instrumental Analysis (GC-MS)**
 - **Instrument:** Gas Chromatograph coupled with a Mass Spectrometer.
 - **Column:** Fused silica capillary column (**30 m length x 0.25 mm i.d., 0.25 µm film thickness**).
 - **Temperature Program:** Initial oven temperature **50°C (hold 2 min)**, ramp to **300°C at 20°C/min (hold 5 min)**.
 - **Injection:** **1 µL**, splitless mode.
 - **Ionization:** Electron Impact (EI) at **70 eV**.
 - **Detection:** Selected Ion Monitoring (SIM) mode, using characteristic quantifier and qualifier ions for each phthalate.

A Guide for Professionals

- **Focus on SVHCs:** In the EU, monitor the **Substances of Very High Concern (SVHC) Candidate List** under REACH. Products containing SVHCs above 0.1% w/w have additional notification obligations [1].
- **Beyond Phthalates:** A "phthalate-free" product may still contain other plasticizers. Always review the full material declaration.
- **Dynamic Standards:** Phthalate regulations are frequently updated. The information here is a baseline; always consult the latest official regulations and standards before product development and testing.

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